

# Physicochemical Properties of 4-Bromo-3,5-dimethylaniline

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## Compound of Interest

Compound Name: **4-Bromo-3,5-dimethylaniline**

Cat. No.: **B1281281**

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This technical summary outlines the core molecular properties of the compound **4-Bromo-3,5-dimethylaniline**, a chemical intermediate often utilized in the synthesis of dyes, pigments, and pharmaceuticals.

## Molecular Formula and Weight

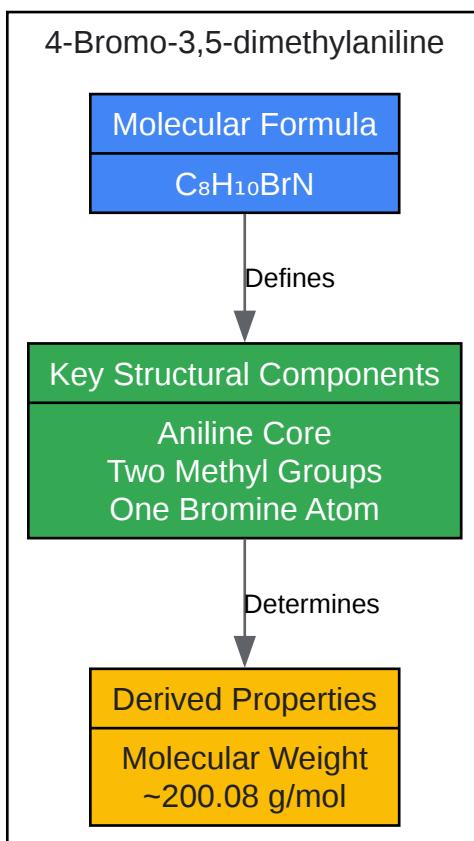
The fundamental chemical identity of **4-Bromo-3,5-dimethylaniline** is defined by its molecular formula and weight. These values are crucial for stoichiometric calculations in chemical reactions and for the characterization of the compound. The empirical formula is C8H10BrN.[\[1\]](#) [\[2\]](#)[\[3\]](#) The calculated molecular weight is approximately 200.08 g/mol [\[2\]](#)[\[3\]](#)[\[4\]](#)

A detailed breakdown of its molecular properties is presented in the table below.

Property	Value	Source
Molecular Formula	C8H10BrN	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	200.08 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	59557-90-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Physical Form	Solid	<a href="#">[1]</a>
Melting Point	73-74°C	
Boiling Point	261°C	<a href="#">[5]</a>

## Structural Information

To visualize the relationship between the molecular formula and the compound's structure, a simple logical diagram is provided below.



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Caption: Logical relationship between formula, structure, and properties.

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## References

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